Application Note: Scalable Manufacturing of 3-Amino-N-benzylpropanamide

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Compound of Interest	
Compound Name:	*3-Amino-n-benzylpropanamide*
CAS No.:	*64018-20-8*
Cat. No.:	*B1267591*

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Process Optimization, Impurity Control, and GMP Protocols

Executive Summary & Molecule Profile[1][2]

3-Amino-N-benzylpropanamide (CAS: 64018-20-8) is a critical beta-amino acid derivative used as a building block in the synthesis of peptidomimetics and anticonvulsant agents (structural analogs to Lacosamide). Its synthesis at the kilogram-to-ton scale presents specific challenges: preventing polymerization of the free amine, controlling regioselectivity, and minimizing the formation of secondary amine impurities (dimers).

This guide details a Two-Stage Industrial Protocol optimized for cost-efficiency and scalability. Unlike laboratory-scale peptide coupling (Boc-strategy), which is cost-prohibitive for raw intermediates, this protocol utilizes the Acryloyl Chloride / Ammonia Michael Addition route. This pathway balances atom economy with robust impurity rejection.

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Property	Specification
IUPAC Name	3-Amino-N-benzylpropanamide
Molecular Formula	
Molecular Weight	178.23 g/mol
CAS Number	64018-20-8
Physical State	White to off-white crystalline solid
Solubility	Soluble in MeOH, Water, DMSO; Sparingly soluble in DCM

Strategic Route Selection

For large-scale production, three routes were evaluated. The Acryloyl/Michael Route (Route A) is selected as the Process of Record (PoR) due to its superior atom economy and raw material availability.

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Route	Methodology	Scalability	Cost Profile	Key Risk
A (Selected)	Acryloyl Chloride + Benzylamine Michael Addition ( )	High	Low	Dimer formation (Impurity B)
B	3-Chloropropionyl Chloride + Benzylamine Ammonolysis	Medium	Low	High Halogen Waste; Corrosion
C	Boc- -Alanine + Benzylamine (Mixed Anhydride)	Low	High	Cost of Coupling Agents (IBCF/NMM)

Reaction Pathway Logic

The synthesis proceeds via the formation of N-benzylacrylamide, followed by the nucleophilic attack of ammonia on the

-carbon. This avoids the use of expensive protecting groups.

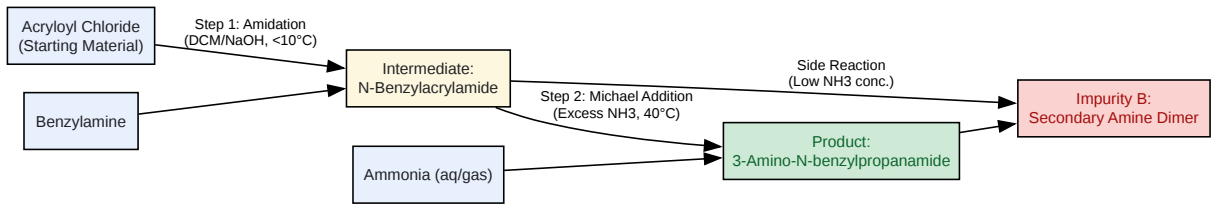

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Figure 1: Synthetic pathway and competitive impurity formation.

Detailed Experimental Protocol

Step 1: Synthesis of N-Benzylacrylamide

Objective: Form the amide bond while preserving the vinyl group for the subsequent step.
Mechanism: Schotten-Baumann reaction.

Reagents:

- Benzylamine (1.0 equiv)
- Acryloyl Chloride (1.05 equiv)
- Triethylamine (TEA) or NaOH (1.1 equiv)
- Dichloromethane (DCM) or Toluene (Solvent)[1]

Protocol:

- Setup: Charge a glass-lined reactor with Benzylamine and DCM (10 volumes). Cool to 0–5°C.
  - Critical Parameter: Temperature must be kept <10°C to prevent polymerization of the acryloyl moiety.
- Base Addition: Add TEA (or 20% NaOH aq) slowly.
- Acylation: Add Acryloyl Chloride dropwise over 2 hours, maintaining internal temperature <10°C.
  - Exotherm Control: This reaction is highly exothermic.[2] Efficient cooling jackets are required.
- Workup: Quench with water. Separate phases. Wash organic layer with 1N HCl (to remove unreacted amine) and Brine.
- Isolation: Concentrate the organic layer to obtain N-benzylacrylamide as a solid.

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- Checkpoint: Verify purity by HPLC. Target >98%.

Step 2: Michael Addition (Amination)

Objective: Introduce the primary amine at the

-position. Challenge: Prevent the product (a primary amine) from reacting with another molecule of N-benzylacrylamide to form the dimer (Secondary amine).

Reagents:

- N-Benzylacrylamide (Intermediate from Step 1)
- Aqueous Ammonia (25-28%) or Methanolic Ammonia (7N)
- Stoichiometry:Ammonia must be in large excess (20–30 equiv).

Protocol:

- Charging: Charge the pressure reactor (Autoclave) with N-Benzylacrylamide dissolved in Methanol (5 volumes).
- Ammonia Addition: Add Aqueous Ammonia (30 equiv).
  - Why 30 equiv? High dilution and excess ammonia statistically favor the attack of

    over the product amine (

    ), suppressing dimer formation.
- Reaction: Seal the reactor. Heat to 40–50°C for 6–12 hours.
  - Pressure Warning: Pressure will rise to 2–5 bar. Ensure safety relief valves are active.
- De-gassing: Cool to room temperature. Carefully vent excess ammonia into a scrubber (Sulfuric acid trap).
- Concentration: Evaporate solvent and residual ammonia under reduced pressure.
- Purification (Salt Formation):

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- Dissolve the crude oil in Ethanol.
- Add HCl in Ethanol (1.1 equiv) to precipitate **3-Amino-N-benzylpropanamide** Hydrochloride.
- Filtration: Filter the white solid. The dimer impurity remains largely in the mother liquor.

Process Control & Impurity Management

The critical quality attribute (CQA) for this process is the level of Impurity B (Dimer).

Impurity	Structure	Origin	Control Strategy
Impurity A	Acrylamide (Starting Material)	Incomplete Reaction	Extend reaction time; HPLC monitoring.
Impurity B	Bis(2-(benzylcarbamoyl)ethyl)amine	Double Michael Addition	Maintain [NH3] > 20 equiv.; Keep conversion <99% if necessary.
Impurity C	-Alanine Benzylamide (Hydrolysis)	Hydrolysis of amide	Keep system dry during Step 1; Avoid prolonged aqueous contact.

Analytical Method (HPLC):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: 0.1% TFA in Water; B: Acetonitrile.
- Gradient: 5% B to 60% B over 20 mins.
- Detection: UV 210 nm (Amide bond) and 254 nm (Benzyl ring).

Safety & Handling (HSE)

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- Acryloyl Chloride: Lachrymator, corrosive, and toxic. Handle in a closed system or fume hood.
- Benzylamine: Corrosive. Causes severe skin burns.
- Ammonia (High Pressure): Inhalation hazard. The reactor must be rated for ammonia service.[2] Scrubber systems are mandatory for venting.
- Acrylamide Intermediates: Neurotoxins. Avoid skin contact.

References

- Michael Addition Kinetics: Evaluation of the reaction rates of acrylamide with amines and the reversibility of the adduct formation. J. Food Sci.[3]2018, 83(10), 2662-2668.[3] Link
- Industrial Amidation: Process for manufacturing N-benzyl-N-isopropyl amides (Schotten-Baumann optimization). US Patent 4331815A. Link
- Chloropropionamide Route: Synthesis of 3-amino-1,2-propanediol via ammonolysis (Analogous chemistry for chloro-displacement). BenchChem Application Note. Link
- Compound Data: **3-Amino-N-benzylpropanamide** (CAS 64018-20-8) Physical Properties and Suppliers.[4][5] ChemicalBook. Link
- Lacosamide Intermediates: Process for preparing (R)-2-acetamido-N-benzyl-3-methoxy-propionamide (Context on benzyl-propanamide scaffolds). US Patent 20130041180A1.[6] Link

Appendix: Process Flow Diagram

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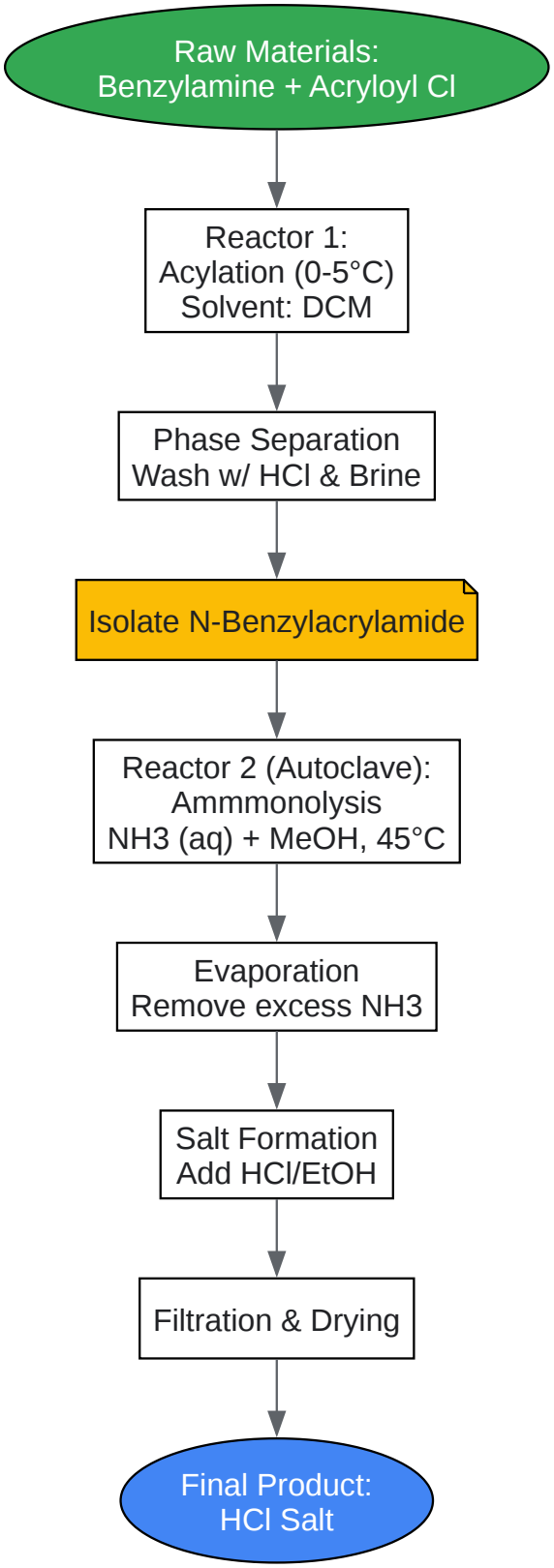

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Figure 2: Industrial Process Flow for Batch Production.

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Sources

- 1. Buy N-benzyl-N-methyl-3-phenylpropanamide (EVT-1177442) | 61751-42-6 [evitachem.com]
- 2. benchchem.com [benchchem.com]
- 3. The Formation of Acrylamide from and Its Reduction by 3-Aminopropanamide Occur Simultaneously During Thermal Treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 3-amino-N-benzyl-propanamide | 64018-20-8 [chemicalbook.com]
- 5. 3-氨基-N-苄基丙酰胺 | 64018-20-8 [m.chemicalbook.com]
- 6. US20130041180A1 - Process for preparing (r)-2-acetamido-n-benzyl-3-methoxy-propionamide - Google Patents [patents.google.com]
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